

# Field Application Techniques for Rescalure Dispensers: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Rescalure** is a synthetic insect sex pheromone identical to that produced by the female California red scale (*Aonidiella aurantii*). It is a potent tool for integrated pest management (IPM) programs, primarily utilized for mating disruption in citrus and other susceptible crops. This document provides detailed application notes and protocols for the field use of **Rescalure** dispensers, specifically focusing on the CheckMate® CRS slow-release generator. It includes methodologies for dispenser application, protocols for monitoring efficacy, and a summary of key performance data from field trials. Additionally, logical workflows and the mechanism of action are illustrated through diagrams.

## Introduction

The California red scale (*Aonidiella aurantii*) is a significant pest in citrus cultivation worldwide. Traditional control methods often rely on chemical insecticides, which can have non-target effects and lead to resistance. **Rescalure** offers a non-toxic, species-specific alternative that functions by disrupting the mating behavior of the pest[1]. By permeating the atmosphere with the female sex pheromone, male insects are unable to locate females, thereby preventing reproduction and reducing subsequent generations[2]. This document outlines the practical field application of **Rescalure** dispensers to ensure optimal efficacy.

There are primarily two types of **Rescalure** formulations for field application:

- **Passive, Hand-Applied Dispensers:** These are slow-release generators, such as the CheckMate® CRS dispenser, which are manually hung on trees and release the pheromone over an entire growing season[1][2][3].
- **Sprayable Formulations:** These are microencapsulated pheromones that can be applied using standard ground or aerial spray equipment[4][5][6][7]. This document will focus on the hand-applied dispensers.

## Product Specifications: CheckMate® CRS Dispenser

A summary of the key specifications for the CheckMate® CRS dispenser is provided in the table below.

Parameter	Value	Reference
Active Ingredient	(3S,6R)-(3S,6S)-6-isopropenyl-3-methyl-dec-9-en-1-yl acetate (rescalure)	[1]
Concentration	716 g/L (70 mg/dispenser)	
Formulation Type	Slow-Release Generator (SR) / Vapor Dispenser	[2]
Target Pest	California Red Scale (Aonidiella aurantii)	[1]
Crops	Citrus (oranges, lemons, limes, grapefruit, etc.) and other crops where the pest is present	[1]
Mode of Action	Mating Disruption	[1]
Field Longevity	One full calendar year	[2]

## Experimental Protocols

# Protocol for Field Application of CheckMate® CRS Dispensers

This protocol outlines the steps for the manual deployment of **Rescalure** dispensers in an orchard setting.

Objective: To achieve uniform pheromone distribution throughout the orchard canopy to effectively disrupt the mating of California red scale.

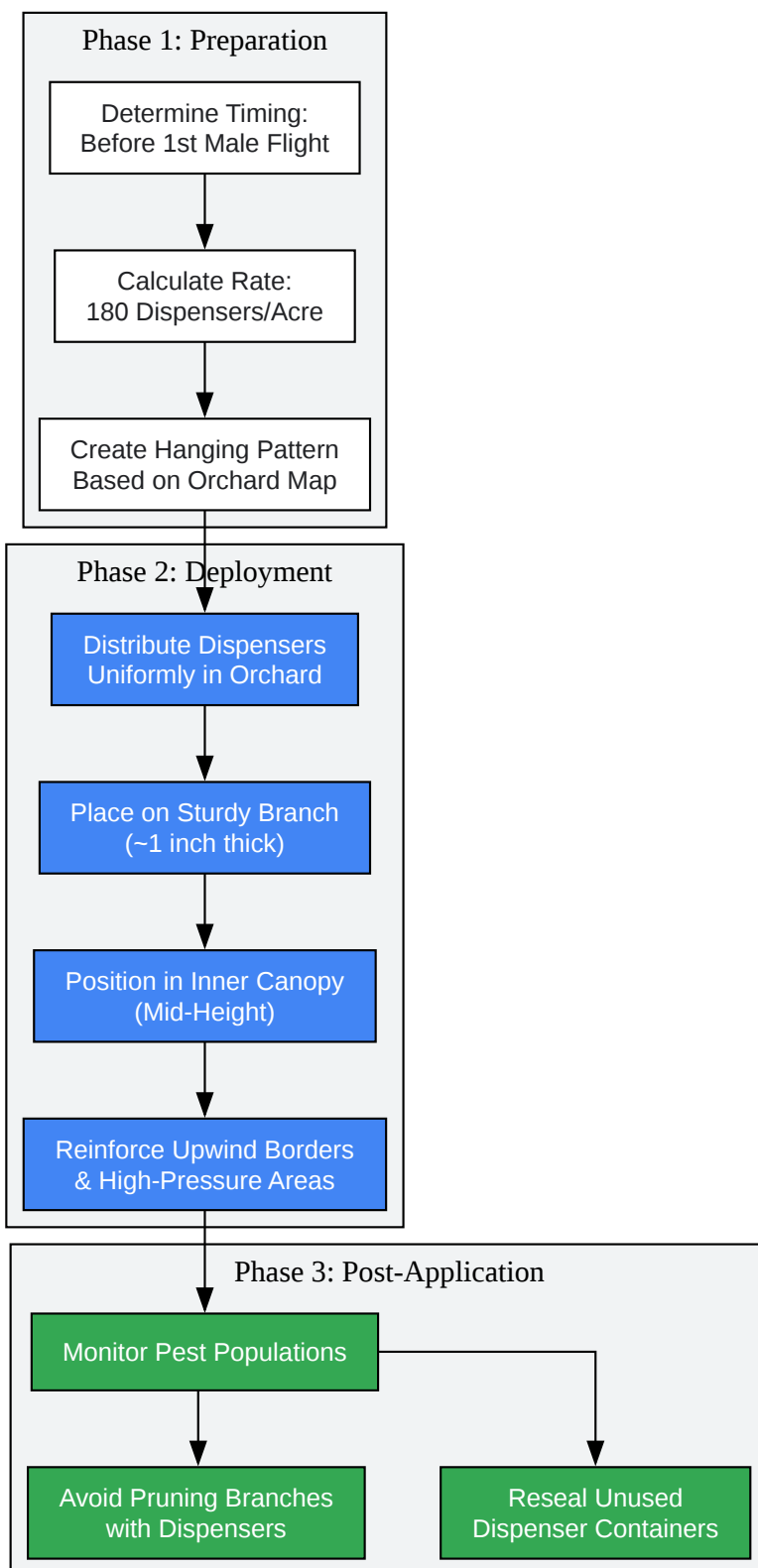
Materials:

- CheckMate® CRS dispensers
- Orchard map
- Personal protective equipment (as per product label)
- Bucket or bag for carrying dispensers[8]

Procedure:

- Timing of Application: Deploy dispensers shortly before the onset of the first male flight of the target generation[1]. While precise timing is not critical due to the year-long efficacy, application before the first or second flights is common practice[2]. Late application before the second male flight has also been shown to be effective[9].
- Determine Application Rate: The standard application rate is 180 dispensers per acre (approximately 450 dispensers per hectare)[1][2][10]. Do not exceed 150 grams of active ingredient per acre per year[1].
- Establish a Hanging Pattern: Use an orchard map to determine the tree and row spacing to create a uniform distribution pattern[8]. The goal is to distribute the dispensers evenly across the treated area[1].
- Dispenser Placement:

- Hang dispensers on a sturdy branch approximately one inch thick to ensure secure placement[1].
- Place the dispenser in the inner part of the tree canopy, at mid-height[1]. Avoid placing dispensers on outer branches[8]. This ensures the pheromone is released within the canopy where the pests are most abundant[2].
- Distribution:
  - Proceed row by row according to the established hanging pattern.
  - If there is a persistent wind, consider reinforcing the upwind edge of the orchard with additional dispensers[1].
  - Use any extra dispensers to treat borders or known areas of high pest pressure[8].
- Post-Application:
  - Reseal containers of unused dispensers immediately[1].
  - Avoid pruning branches that contain dispensers[2].



[Click to download full resolution via product page](#)

Fig 1. Workflow for Field Application of **Rescalure** Dispensers.

## Protocol for Efficacy Monitoring

Objective: To evaluate the effectiveness of the **Rescalure** mating disruption program by monitoring male moth capture and crop damage.

Materials:

- Pheromone-baited sticky traps
- Hand lens
- Data collection sheets

Procedure:

- Trap Placement: Place monitoring traps in the treated area before handling **Rescalure** dispensers[1].
- Male Moth Monitoring:
  - Deploy pheromone traps at a standard density (e.g., 1 trap per 5-10 acres) within the treated and, if possible, in a nearby untreated control block.
  - Check traps weekly or bi-weekly, recording the number of male California red scale moths captured.
  - Calculate the percent reduction in male capture in the treated block compared to the control block. A high suppression of male capture (e.g., >90%) is an indicator of effective mating disruption[2].
- Infestation Assessment:
  - Periodically (e.g., monthly), inspect a random sample of trees in both treated and control blocks.
  - Examine twigs, leaves, and fruit for the presence of California red scale[2][11].
  - Quantify the infestation level (e.g., percentage of infested twigs/leaves/fruit).

- Harvest Assessment:
  - At harvest, collect a random sample of fruit from both treated and control blocks.
  - Grade the fruit based on the level of scale infestation (e.g., uninfested, moderately infested, highly infested).
  - Calculate the percentage of fruit in each category to determine the reduction in crop damage.

## Data Presentation

The efficacy of **Rescalure** (CheckMate® CRS) in disrupting the mating of California red scale has been demonstrated in multiple field trials. The following tables summarize key quantitative data from these studies.

**Table 1: Efficacy of CheckMate® CRS in Commercial Citrus Orchards (2016-2019)**

Parameter	Efficacy Result	Reference
Suppression of Male Capture in Pheromone Traps	Average 90% reduction	<a href="#">[2]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Reduction in Twig and Leaf Infestations	Average 75% - 95% reduction	<a href="#">[2]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Reduction in Highly Infested Fruit	Average 75% reduction	<a href="#">[11]</a> <a href="#">[12]</a>
Percentage of Highly Infested Fruit at Harvest	< 0.5% in 9 out of 10 treated blocks (2018-2019)	<a href="#">[2]</a>

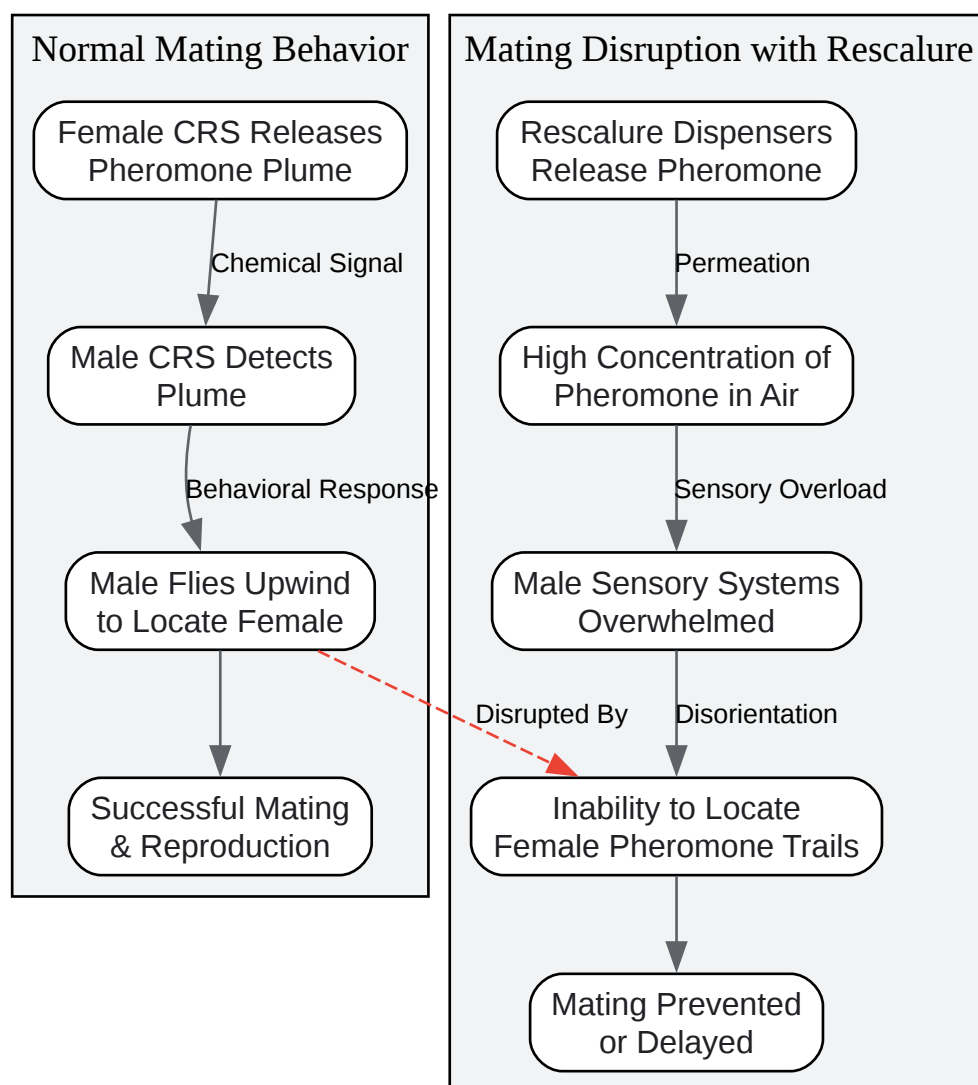
**Table 2: Male Capture Reduction in Mating Disruption Field Trials**

Trial Number	Male Capture Reduction (2nd Flight)	Male Capture Reduction (3rd Flight)	Reference
Trial 1	98.0%	94.1%	<a href="#">[13]</a>
Trial 2	93.5%	82.9%	<a href="#">[13]</a>
Trial 3	76.7%	68.1%	<a href="#">[13]</a>

## Mechanism of Action: Mating Disruption

The underlying principle of this technology is the manipulation of the insect's chemical communication.





[Click to download full resolution via product page](#)

Fig 2. Signaling Pathway of **Rescalure**-Mediated Mating Disruption.

In a typical scenario, the sessile female California red scale releases a sex pheromone to attract the short-lived, winged males for reproduction[2]. Males detect this pheromone plume and fly upwind along the concentration gradient to locate the female.

**Rescalure** dispensers work by releasing a high concentration of this same synthetic pheromone into the orchard's atmosphere[2]. This creates a ubiquitous pheromone signal that overwhelms the male's sensory abilities. The males are unable to distinguish the small, distinct plumes of individual females from the pervasive background concentration, leading to disorientation and an inability to locate mates. This disruption significantly reduces the rate of

successful mating, thereby suppressing the pest population in subsequent generations. This technology is non-toxic, safe for non-target species, and is not subject to pest resistance[2].

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 2. Mating Disruption of California Red Scale in Citrus | Progressive Crop Consultant [[progressivecrop.com](https://progressivecrop.com)]
- 3. [gardenerspath.com](https://gardenerspath.com) [[gardenerspath.com](https://gardenerspath.com)]
- 4. Pheromone-based approaches to managing tree fruit pests in Michigan - MSU Extension [[canr.msu.edu](https://canr.msu.edu)]
- 5. [suterra.com](https://suterra.com) [[suterra.com](https://suterra.com)]
- 6. [garbennett.com](https://garbennett.com) [[garbennett.com](https://garbennett.com)]
- 7. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 8. [cdn2.hubspot.net](https://cdn2.hubspot.net) [[cdn2.hubspot.net](https://cdn2.hubspot.net)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. [mccaa.org.mt](https://mccaa.org.mt) [[mccaa.org.mt](https://mccaa.org.mt)]
- 11. [pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. [pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Field Application Techniques for Rescalure Dispensers: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1610670#field-application-techniques-for-rescalure-dispensers>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)